

# Technical Guide: Safety and Handling of Cyclohexanedimethanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1-Cyclohexanedimethanol

Cat. No.: B1582361

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A Note on Isomers: This document provides a comprehensive overview of the material safety data for 1,4-Cyclohexanedimethanol. It is important to note that a thorough search for safety and toxicological data on **1,1-Cyclohexanedimethanol** did not yield specific material safety data sheets or in-depth experimental studies. The information presented herein pertains to the commercially significant 1,4-isomer, which consists of a mixture of cis and trans isomers.

## Chemical Identification and Physical Properties

1,4-Cyclohexanedimethanol (CHDM) is a cycloaliphatic diol that serves as a crucial monomer in the synthesis of high-performance polymers, such as polyesters and polyurethanes.[1][2] Its chemical structure, featuring a cyclohexane ring, imparts rigidity and thermal stability to the resulting polymers.[2]

Table 1: Physical and Chemical Properties of 1,4-Cyclohexanedimethanol

Property	Value	References
Molecular Formula	C8H16O2	[2][3][4]
Molecular Weight	144.21 g/mol	[2][3][5][6]
CAS Number	105-08-8	[3][4][5][6]
Appearance	White solid	[2][6]
Melting Point	41-61 °C	[4][6]
Boiling Point	283-288 °C	[2][5][6]
Density	1.0381 g/cm <sup>3</sup> at 25 °C	[3][4]
Flash Point	162-166 °C	[3][7]
Autoignition Temperature	309 °C (584 °F)	[5]
Solubility in Water	920,000 mg/L at 20 °C	[3]
Vapor Density	5 (Air = 1)	[3][5]

## Toxicological Profile

The toxicological properties of 1,4-Cyclohexanedimethanol have been evaluated through various studies, indicating low acute toxicity.

Table 2: Summary of Toxicological Data

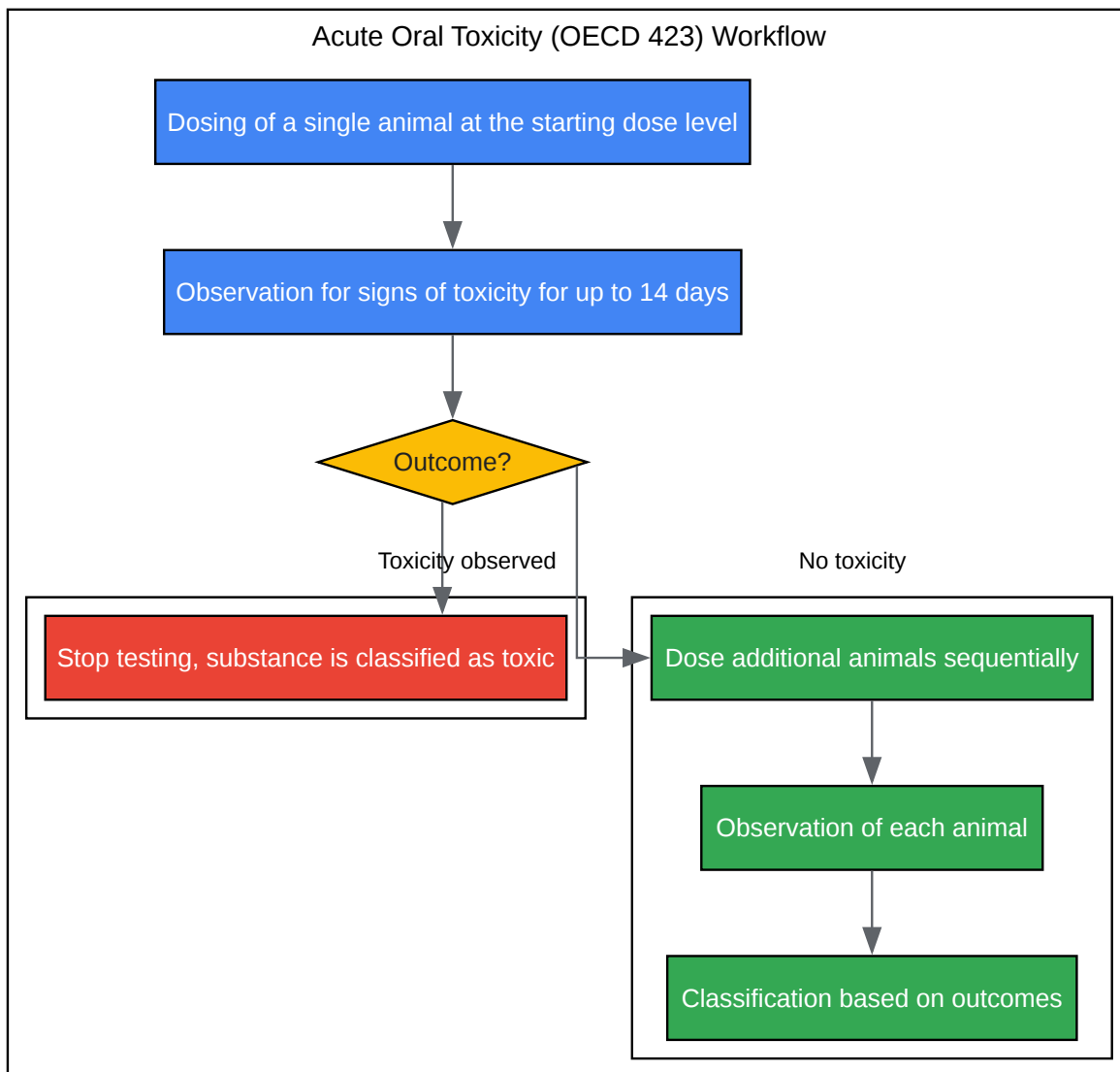
Endpoint	Species	Route	Result	References
Acute Oral Toxicity	Rat	Oral	LD50: >2000 mg/kg bw	[1][8]
Acute Dermal Toxicity	Rat	Dermal	LD50: >2000 mg/kg bw	[1]
Acute Inhalation Toxicity	Rat	Inhalation	LC50: >1.25 mg/L (6 hours)	[1]
Skin Corrosion/Irritation	Rabbit	Dermal	Non-irritating	[1][8]
Eye Irritation	Rabbit	Ocular	Causes serious eye irritation/damage	[1][9]
Skin Sensitization	Guinea Pig	Dermal	Not a sensitizer	[1][8]

Sub-lethal effects observed in acute oral toxicity studies included weakness, prostration, and vasodilatation.[1] Eye irritation studies have shown that 1,4-Cyclohexanedimethanol can cause significant eye irritation, with some studies indicating the potential for persistent corneal effects.[1][9]

## Experimental Protocols

### Acute Oral Toxicity (OECD Test Guideline 423)

The acute oral toxicity of 1,4-Cyclohexanedimethanol was assessed in rats following the OECD Test Guideline 423.[8] This method involves a stepwise procedure with the use of a limited number of animals.

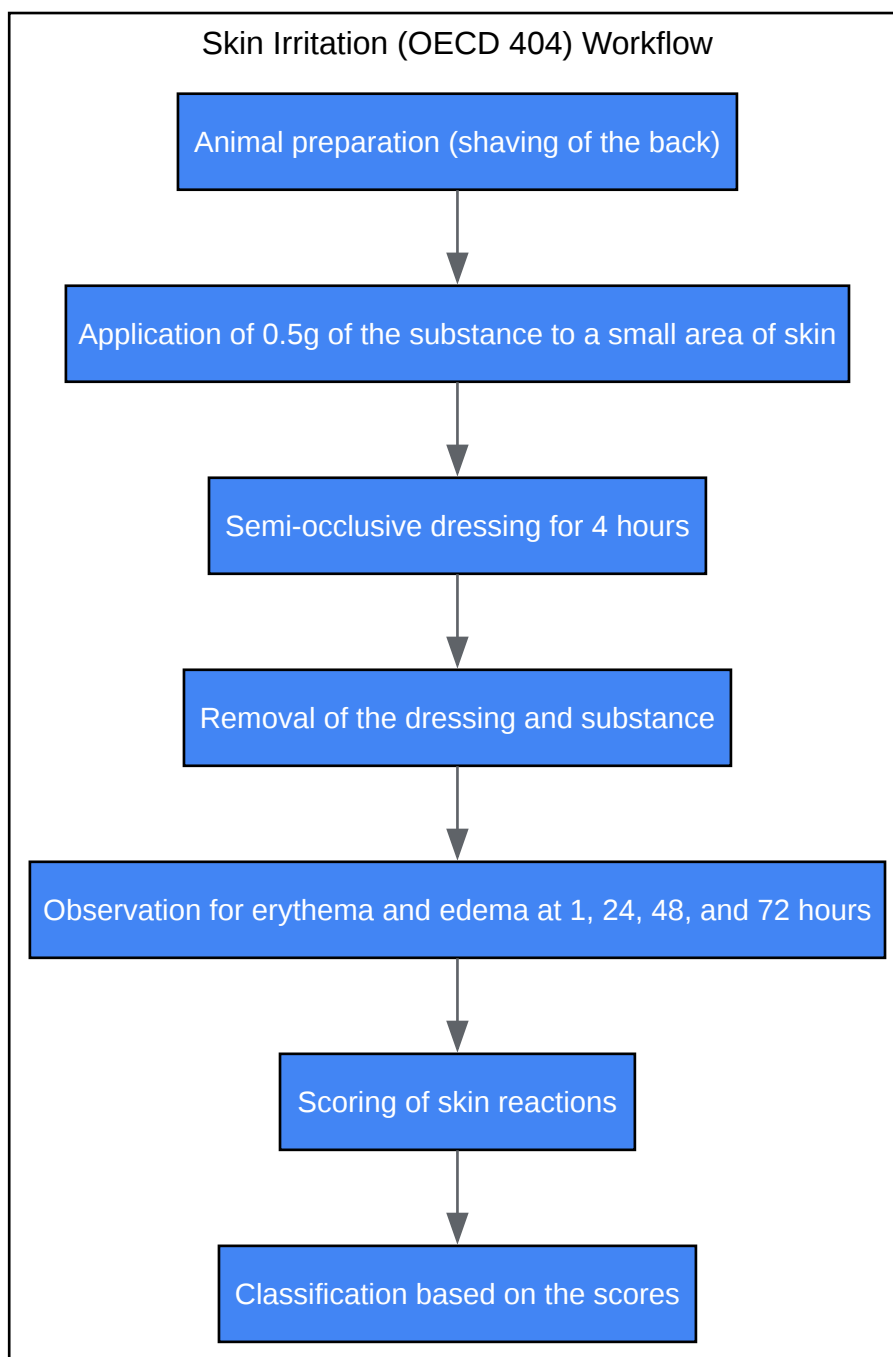


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Caption: Workflow for Acute Oral Toxicity Testing.

## Skin Irritation (OECD Test Guideline 404)

Skin irritation potential was evaluated in rabbits according to OECD Test Guideline 404.<sup>[8]</sup> This test involves the application of the substance to the shaved skin of the animal.



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Caption: Workflow for Skin Irritation Testing.

## Handling, Storage, and First Aid

### Safe Handling and Storage

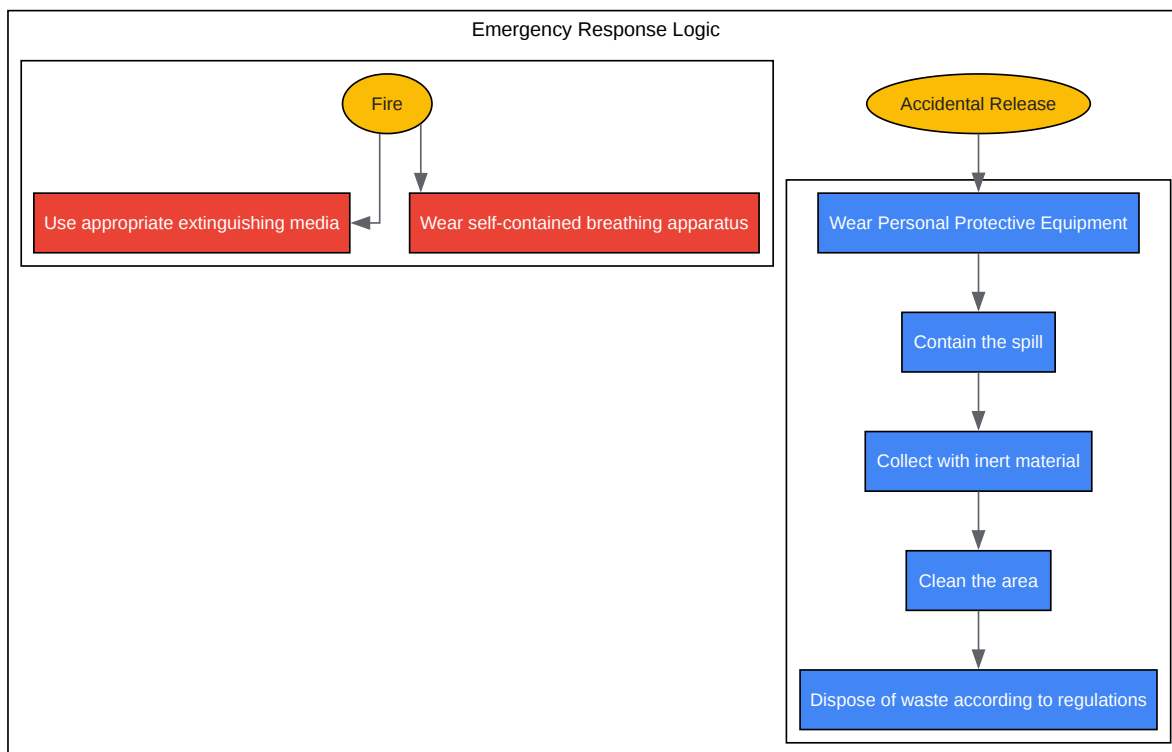
- Handling: Avoid contact with skin and eyes.[10] Do not breathe dust or vapor.[10] Use in a well-ventilated area.[10] Wear appropriate personal protective equipment, including gloves and eye/face protection.[9][10]
- Storage: Store in a cool, dry, and well-ventilated place.[10] Keep the container tightly closed. [10] Incompatible with strong oxidizing agents.[10]

## First Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[9]
- Ingestion: Clean mouth with water. Get medical attention.

## Fire and Emergency Procedures

- Extinguishing Media: Use dry chemical powder for small fires. For large fires, use water spray, fog, or foam.
- Specific Hazards: May be combustible at high temperatures.[7] Hazardous decomposition products include carbon oxides (CO, CO<sub>2</sub>).
- Firefighter Protection: Wear self-contained breathing apparatus and full protective gear.
- Accidental Release: Use appropriate tools to put the spilled solid in a convenient waste disposal container. Finish cleaning by spreading water on the contaminated surface and dispose of according to local and regional authority requirements.



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Caption: Emergency Response Flowchart.

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## References

- 1. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 2. nbinno.com [nbinno.com]
- 3. 1,4-Cyclohexanedimethanol | C<sub>8</sub>H<sub>16</sub>O<sub>2</sub> | CID 7735 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. 1,4-Cyclohexanedimethanol mixture of cis and trans, 99 105-08-8 [sigmaaldrich.com]
- 6. Cyclohexanedimethanol - Wikipedia [en.wikipedia.org]
- 7. cpachem.com [cpachem.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. sigmaaldrich.cn [sigmaaldrich.cn]
- 10. junsei.co.jp [junsei.co.jp]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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